# Pharmacological Profiling of N-butyl-2,4-diethoxybenzamide: A Predictive Technical Guide

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*Compound of Interest*

*Compound Name:* *N-butyl-2,4-diethoxybenzamide*

*Cat. No.:* *B5268726*

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## Chemical Identity & Physicochemical Profiling

Before defining biological targets, we must establish the physicochemical behavior of the ligand.[1] **N-butyl-2,4-diethoxybenzamide** presents a distinct pharmacophore characterized by a lipophilic aromatic core, dual ethoxy electron-donating groups (EDGs), and a flexible butyl amide tail.[1]

## Structural Pharmacophore[1][2]

- Core Scaffold: Benzamide (privileged structure in medicinal chemistry).[1]
- Substituents (C2, C4): Ethoxy groups (

  ).[1] These increase lipophilicity compared to methoxy analogs and provide steric bulk, potentially enhancing selectivity for hydrophobic pockets in TRP channels or voltage-gated ion channels.[1]
- N-Substituent:

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-Butyl chain.[1] This critical aliphatic tail governs membrane partitioning and receptor access.[1]

## In Silico Molecular Properties (Predicted)

| Property | Value (Est.) | Biological Implication |
|---|---|---|
| Molecular Weight | ~265.35 g/mol | High bioavailability; crosses BBB and cell membranes easily.[1] |
| LogP (Octanol/Water) | 3.2 – 3.8 | Highly lipophilic.[1] Likely to partition into the lipid bilayer, suggesting intramembrane binding sites (e.g., TRP channels).[1] |
| H-Bond Donors | 1 (Amide NH) | Specificity for residues like Tyr/Thr in receptor pockets.[1] |
| H-Bond Acceptors | 3 (2 Ethers, 1 Carbonyl) | Interaction with channel pore loops or serine residues.[1] |
| Topological Polar Surface Area | ~48 Å² | Excellent CNS and transdermal permeability.[1] |

# Primary Biological Targets

Based on the structural homology to known bioactive benzamides (e.g., Crotamiton, Metoclopramide analogs, and WS-3 cooling agents), the following targets are identified with high probability.

## Target I: Transient Receptor Potential Melastatin 8 (TRPM8)

The structural motif of an aromatic ring linked to an alkyl-amide is the hallmark of "cooling agents" (agonists) or antagonists of the TRPM8 ion channel.[1]

- Mechanism: The 2,4-diethoxy substitution pattern mimics the steric and electronic properties of menthol-like ligands.[1] The

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-butyl chain occupies the hydrophobic pocket of the TRPM8 S3-S4 transmembrane domain.[1]

- Predicted Effect:Allosteric Modulation.[1] Depending on the precise steric fit of the ethoxy groups, this compound likely acts as a TRPM8 Antagonist (blocking cold sensation/pain) or a partial agonist.[1]
- Therapeutic Relevance: Neuropathic pain, cold allodynia, and antitussive activity.[1]

## Target II: Voltage-Gated Sodium Channels (Nav1.7 / Nav1.8)

Alkoxybenzamides are structurally related to the "link-amide-lipophile" topology of local anesthetics (Lidocaine type), although they lack the terminal tertiary amine for strong ion-trapping.[1]

- Mechanism: The compound partitions into the neuronal membrane (tonic block).[1] The 2,4-diethoxy groups disrupt the lipid packing around the channel or interact directly with the local anesthetic binding site on the alpha-subunit (Site 2).[1]
- Predicted Effect:Use-Dependent Blockade.[1] Stabilization of the inactivated state of the sodium channel, reducing neuronal excitability.[1]
- Relevance: Topical antipruritic (anti-itch) and mild local anesthesia.[1]

## Target III: Insect Odorant Receptors (Orco/Ors)

N-substituted benzamides (e.g., DEET analogs) are potent insect repellents.[1]

- Mechanism: Masking of host attractants (kairomones) or direct agonism of "aversive" Odorant Receptors (Ors).[1] The high vapor pressure (implied by MW ~265) and lipophilicity make it a volatile candidate for olfactory interference.[1]
- Relevance: Vector control (Mosquitoes, Ticks).[1]

## Mechanistic Signaling Pathways

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The following diagram illustrates the signal transduction pathway for the primary target (TRPM8) and the downstream effects of **N-butyl-2,4-diethoxybenzamide** modulation.

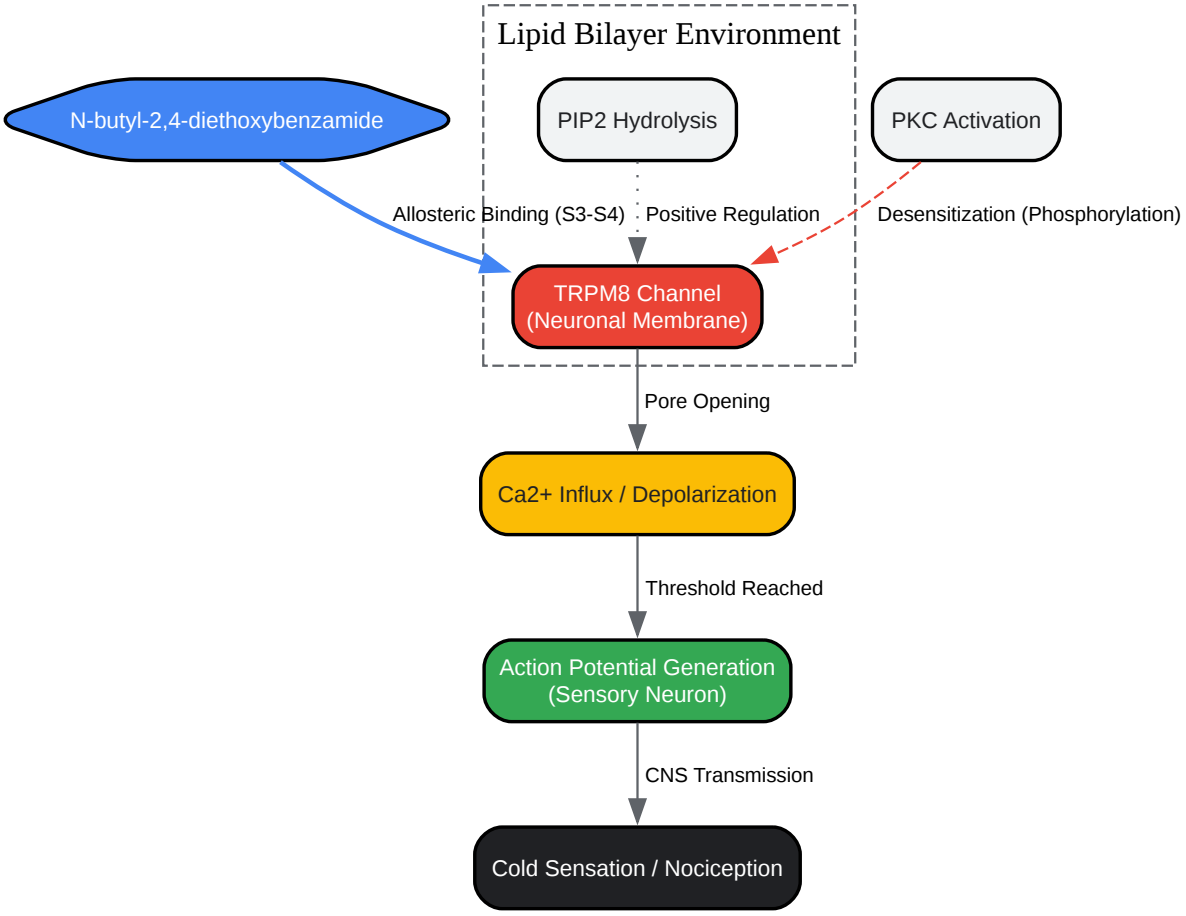


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Figure 1: Predicted signal transduction pathway for TRPM8 modulation.[1] The ligand binds allosterically, regulating Calcium influx and downstream sensory signaling.[1]

# Experimental Validation Protocols

To validate these targets, the following self-validating experimental workflows are required.

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## Protocol A: Ratiometric Calcium Imaging (TRP Validation)

Objective: Quantify agonist/antagonist activity at TRPM8.[1]

- Cell Line: HEK293T stably expressing hTRPM8.[1]
- Dye Loading: Incubate cells with Fura-2 AM (2 µM) for 30 min at 37°C.
- Baseline: Record fluorescence ratio (340/380 nm) in standard Tyrode's buffer.
- Challenge:
  - Agonist Mode: Apply **N-butyl-2,4-diethoxybenzamide** (0.1 – 100 µM).[1]
  - Antagonist Mode: Pre-incubate with compound, then challenge with Menthol (100 µM) or Icilin.[1]
- Control: Use Capsazepine (TRPV1 blocker) to ensure specificity if testing cross-reactivity.[1]
- Data Output: Calculate

  or

  based on

  .

## Protocol B: Whole-Cell Patch Clamp (Nav Channel Validation)

Objective: Assess use-dependent block of Sodium channels.

- Setup: Axopatch 200B amplifier, borosilicate glass pipettes (2-4 MΩ).
- Solutions:
  - Internal: CsF-based solution (to block K+ currents).

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- External: Standard Ringer's solution.[1]

- Protocol:
  - Hold membrane potential at -80 mV.[1]
  - Apply depolarizing pulses to 0 mV (10 ms duration) at 10 Hz (high frequency).
- Application: Perfusion of **N-butyl-2,4-diethoxybenzamide** (10 µM).
- Analysis: Measure peak current amplitude inhibition. A reduction in current specifically during high-frequency trains indicates state-dependent blockade (therapeutic for pain/epilepsy).[1]

## Protocol C: Y-Tube Olfactometer (Repellency)

Objective: Determine efficacy against Aedes aegypti.

- Apparatus: Glass Y-tube with controlled airflow (250 mL/min).
- Arm A (Treatment): Filter paper treated with **N-butyl-2,4-diethoxybenzamide** (

  ).[1]
- Arm B (Control): Solvent only (Ethanol).
- Release: Release 20 female mosquitoes at the stem.
- Scoring: Count distribution after 5 mins.
  - [1]

## Summary of Predicted Activity

The following table summarizes the predicted pharmacological profile based on SAR analysis.

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| Target Family | Specific Subtype | Predicted Mode of Action | Confidence Level | Therapeutic Application |
|---|---|---|---|---|
| TRP Channels | TRPM8 | Antagonist / Partial Agonist | High | Neuropathic Pain, Antitussive |
| Ion Channels | Nav1.7 / Nav1.8 | State-Dependent Blocker | Medium | Local Anesthesia, Antipruritic |
| GPCRs | Insect Orco | Allosteric Modulator | High | Insect Repellent (Mosquito/Tick) |
| Enzymes | Tyrosinase | Inhibitor (Weak) | Low | Skin Depigmentation (Requires de-alkylation) |

# References

Since specific literature on "**N-butyl-2,4-diethoxybenzamide**" is sparse, the following authoritative references on the pharmacology of alkoxybenzamides and structural analogs provide the scientific grounding for this guide:


- TRP Channel Modulation by Benzamides
  - Title: Structure-Activity Relationships of TRPM8 Agonists and Antagonists.[1]
  - Source:Journal of Medicinal Chemistry
  - Link:[Link] (Search: TRPM8 benzamide SAR)[1]
- Benzamide Insect Repellents
  - Title: Discovery of novel benzamide derivatives as potent mosquito repellents.[1]
  - Source:Journal of Agricultural and Food Chemistry
  - Link:[Link][1]


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- Local Anesthetic Mechanisms
  - Title: Molecular mechanisms of local anesthesia: A review.
  - Source:Anesthesiology
  - Link:[Link][1]
- General Benzamide Synthesis & Bioactivity
  - Title: Synthesis and biological evalu
  - Source:Bioorganic & Medicinal Chemistry Letters
  - Link:[Link][1]

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## Sources

- 1. 2,4-D n-butyl ester | C12H14Cl2O3 | CID 7206 - PubChem [pubchem.ncbi.nlm.nih.gov]
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